

# 2-Acetonaphthone safety data sheet and handling precautions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Acetonaphthone

Cat. No.: B072118

[Get Quote](#)

## An In-depth Technical Guide to the Safe Handling of 2-Acetonaphthone

This document provides a comprehensive overview of the safety data and handling precautions for **2-Acetonaphthone** (CAS No: 93-08-3). It is intended for researchers, scientists, and professionals in drug development and other fields who may handle this compound. The guide consolidates critical safety information, outlines detailed handling protocols, and presents data in a structured format for clarity and ease of use.

## Chemical and Physical Properties

**2-Acetonaphthone** is an aromatic ketone that appears as a white to light yellow crystalline solid.<sup>[1][2][3]</sup> It possesses a characteristic aromatic, orange-blossom-like odor.<sup>[1][3][4][5]</sup> It is generally insoluble in water but soluble in various organic solvents, including ethanol, ether, and chloroform.<sup>[1][5]</sup>

Property	Value	Source(s)
CAS Number	93-08-3	[2][3][6]
Molecular Formula	C <sub>12</sub> H <sub>10</sub> O	[1][6][7]
Molecular Weight	170.21 g/mol	[6]
Appearance	White to light yellow crystalline solid/powder	[1][2][3][5]
Odor	Aromatic, orange-blossom like	[1][3][5]
Melting Point	52-56 °C (127.4 - 132.8 °F)	[3][4][6][8][9]
Boiling Point	300-302 °C (572 - 573.8 °F)	[3][6][9]
Flash Point	168 °C (334.4 °F)	[2][3][8][9]
Density	1.12 g/mL at 25 °C	[4][6]
Water Solubility	Insoluble / 0.272 g/L	[1][5][6]

## Hazard Identification and GHS Classification

**2-Acetonaphthone** is classified as a hazardous chemical.[3] The primary health hazards include acute oral toxicity, skin irritation, and serious eye irritation.[2][10] It may also cause respiratory irritation.[2][10] Environmentally, it is recognized as being toxic to aquatic life, with long-lasting effects.[8][10]

Hazard Classification	GHS Category	Pictogram	Signal Word	Hazard Statement	Source(s)
Acute Oral Toxicity	Category 4	GHS07 (Irritant)	Warning	H302: Harmful if swallowed	<a href="#">[3]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Skin Corrosion/Irritation	Category 2	GHS07 (Irritant)	Warning	H315: Causes skin irritation	<a href="#">[10]</a>
Serious Eye Damage/Irritation	Category 2	GHS07 (Irritant)	Warning	H319: Causes serious eye irritation	<a href="#">[10]</a>
Specific Target Organ Toxicity (Single Exposure)	Category 3	GHS07 (Irritant)	Warning	H335: May cause respiratory irritation	<a href="#">[10]</a>
Hazardous to the Aquatic Environment, Chronic	Category 2	GHS09 (Environmental)	(none)	H411: Toxic to aquatic life with long lasting effects	<a href="#">[8]</a>

## Toxicological Information

The toxicological properties of **2-Acetonaphthone** have not been fully investigated.[\[2\]](#) However, available data indicates moderate toxicity. It is harmful if swallowed and causes irritation upon contact with skin, eyes, or the respiratory tract.[\[2\]](#)[\[10\]](#) There is limited evidence regarding its long-term carcinogenicity, but caution is advised due to its structural similarity to polycyclic aromatic hydrocarbons.[\[1\]](#) It is not currently listed as a carcinogen by major regulatory agencies.

Toxicity Data	Value	Species	Source(s)
LD50 (Oral)	599 mg/kg	Mouse	

## Experimental Protocols: Safe Handling and Storage

Adherence to stringent safety protocols is mandatory when handling **2-Acetonaphthone** to minimize exposure risk.<sup>[11]</sup>

## Engineering Controls

Work should be conducted in a well-ventilated area.<sup>[2][11]</sup> The use of a chemical fume hood or other local exhaust ventilation is strongly recommended to control airborne levels.<sup>[2][3]</sup>

Facilities must be equipped with an accessible eyewash station and a safety shower.<sup>[2][3]</sup>

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required for handling this compound:

- **Eye and Face Protection:** Wear appropriate chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[2]</sup>
- **Skin Protection:** Wear appropriate protective gloves (e.g., Nitrile rubber) and a lab coat or other protective clothing to prevent skin contact.<sup>[2][8]</sup>
- **Respiratory Protection:** If there is a risk of overexposure or if dust is generated, a NIOSH/MSHA or European Standard EN 149 approved respirator (such as a type N95 dust mask) must be used.<sup>[2]</sup>

## General Hygiene and Handling Practices

- Avoid all personal contact, including the inhalation of dust or vapors.<sup>[11][12]</sup>
- Wash hands and any exposed skin thoroughly after handling.<sup>[2][9]</sup>
- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or used.<sup>[10]</sup>

- Avoid generating dust.[2][3]
- Remove contaminated clothing and wash it before reuse.[2]

## Storage

Store **2-Acetonaphthone** in a cool, dry, and well-ventilated area.[1][2][11] Keep containers tightly closed to prevent contamination and moisture ingress.[2][11] Store away from incompatible substances such as strong oxidizing agents, strong bases, and strong reducing agents.[3][8][9][11]

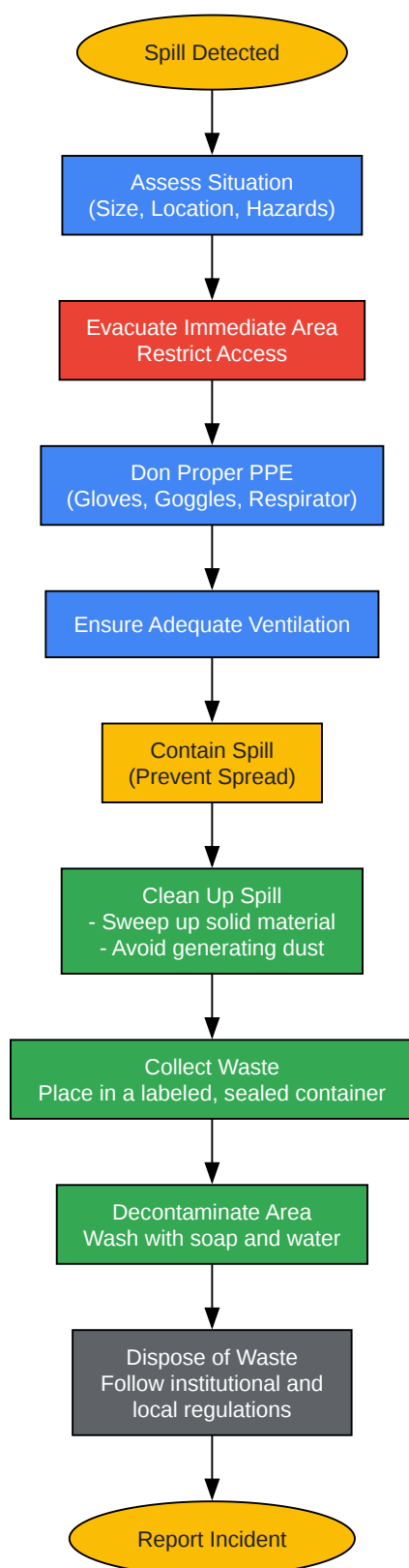
## Emergency Procedures

### First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][8]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[2] If skin irritation occurs or persists, get medical advice/attention.[8][10]
- Ingestion: If swallowed, call a poison center or doctor if you feel unwell. Rinse mouth with water.[8][9][10] Do NOT induce vomiting. If the person is conscious and alert, give 2-4 cupfuls of milk or water to drink.[2]
- Inhalation: Remove the person from exposure to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek medical attention.[2][8]

## Spill Response Workflow

In the event of a spill, a structured response is critical to ensure safety and minimize environmental contamination. The following workflow should be followed.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. orgchemboulder.com [orgchemboulder.com]
- 4. 2-Acetonaphthone | 93-08-3 [chemicalbook.com]
- 5. 2-Acetonaphthone CAS#: 93-08-3 [m.chemicalbook.com]
- 6. chemwhat.com [chemwhat.com]
- 7. 2-Acetonaphthone | CAS#:93-08-3 | Chemsrce [chemsrce.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- 9. fishersci.com [fishersci.com]
- 10. synerzine.com [synerzine.com]
- 11. 2-Acetonaphthone Manufacturing and Export [anethole-dragosantol.com]
- 12. sdfine.com [sdfine.com]
- To cite this document: BenchChem. [2-Acetonaphthone safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b072118#2-acetonaphthone-safety-data-sheet-and-handling-precautions]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)